

Methyl Kakuol: A Pharmacological Tool for TRPA1 Receptor Investigation

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Compound of Interest

Compound Name: Methyl kakuol

Cat. No.: B1649390

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Application Notes and Protocols for Researchers

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **methyl kakuol** as a pharmacological tool for studying the Transient Receptor Potential Ankyrin 1 (TRPA1) channel. **Methyl kakuol** is a known agonist of TRPA1, a non-selective cation channel primarily expressed in sensory neurons that plays a crucial role in pain, inflammation, and respiratory responses.

Introduction

Methyl kakuol has been identified as an agonist of the TRPA1 ion channel.^[1] Its activity at this receptor makes it a valuable tool for researchers investigating the physiological and pathophysiological roles of TRPA1. This document outlines its known pharmacological data, detailed protocols for its use in in vitro assays, and diagrams of the relevant signaling pathways and experimental workflows.

Pharmacological Data

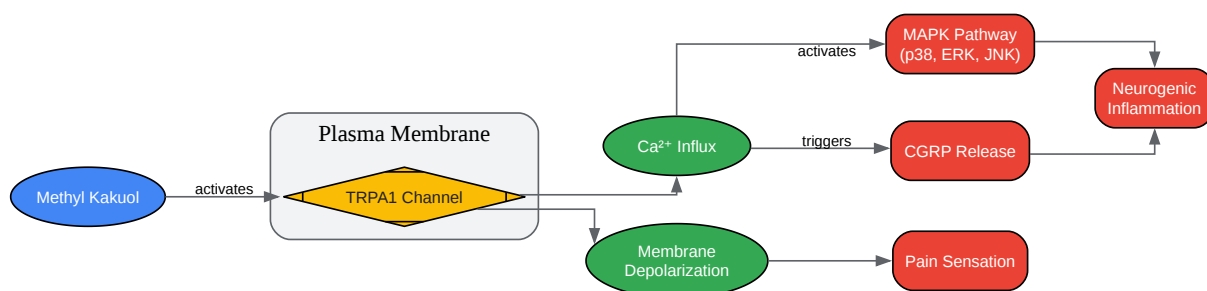
Methyl kakuol's primary pharmacological activity is the activation of the TRPA1 channel. The available quantitative data for **methyl kakuol** is summarized below, alongside data for other common TRPA1 agonists for comparative purposes.

Compound	Target	Assay Type	Value	Reference
Methyl Kakuol	TRPA1	EC50	0.27 μ M	[1]
Allyl isothiocyanate (AITC)	TRPA1	EC50	0.5 - 2 μ M	N/A
Cinnamaldehyde	TRPA1	EC50	4 - 60 μ M	N/A
Formalin	TRPA1	EC50	1 - 10 mM	N/A

Note: EC50 values for reference compounds are approximate and can vary depending on the experimental system.

Signaling Pathways

Activation of the TRPA1 channel by an agonist such as **methyl kakuol** leads to the influx of cations, primarily Ca^{2+} and Na^{+} , resulting in membrane depolarization. This triggers a cascade of downstream signaling events.



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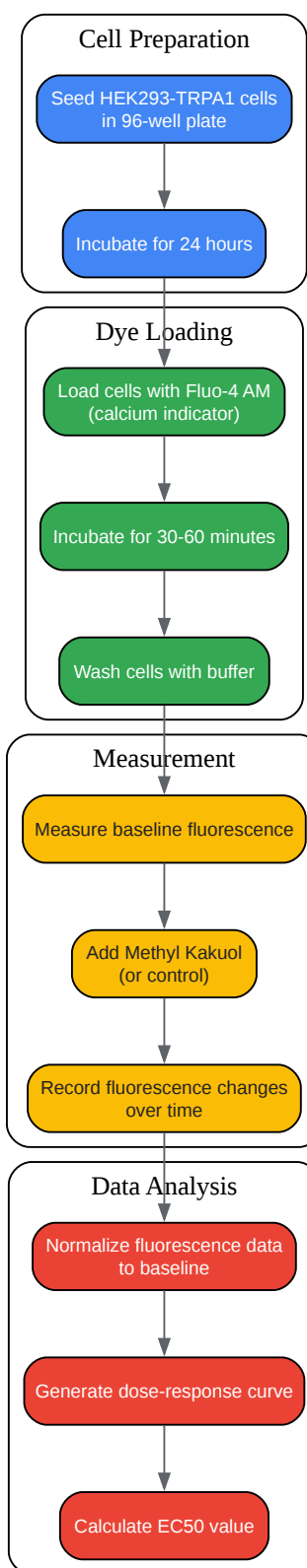
Caption: TRPA1 activation by **methyl kakuol** leads to calcium influx and downstream signaling.

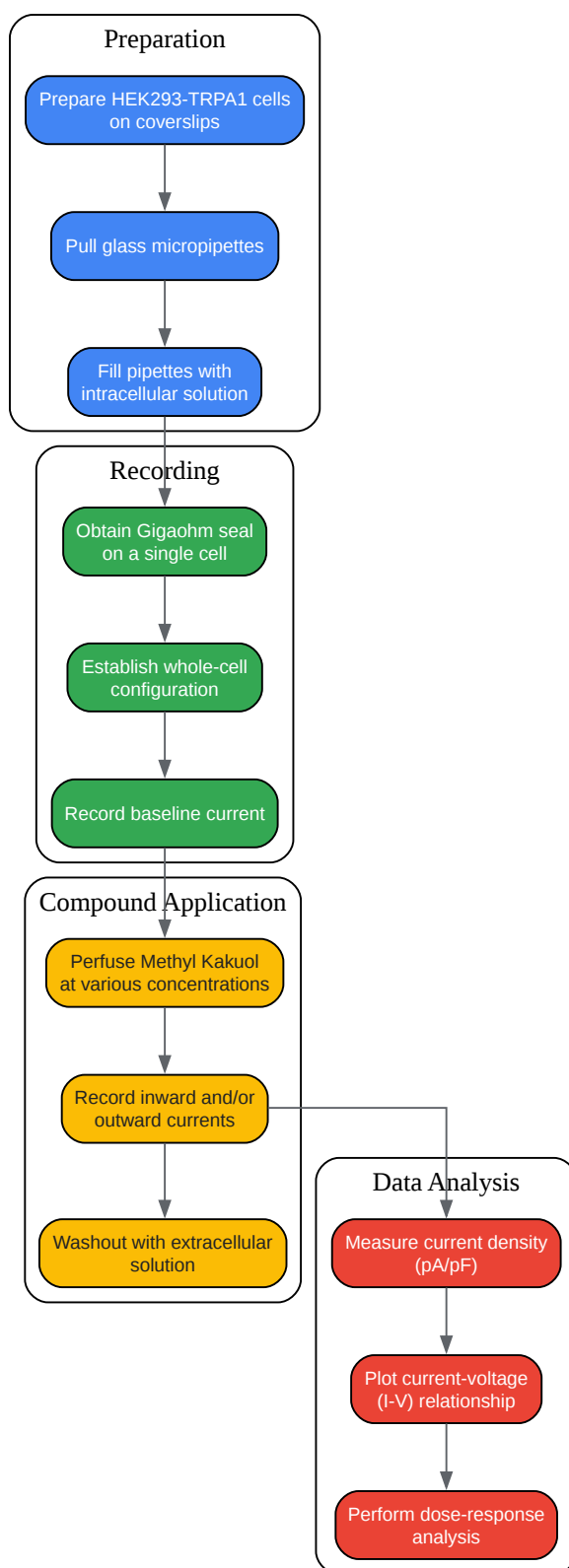
Experimental Protocols

The following are detailed protocols for common in vitro experiments utilizing **methyl kakuol** to study TRPA1 activation.

In Vitro Calcium Imaging Assay

This protocol describes how to measure changes in intracellular calcium concentration in response to **methyl kakuol** in cells expressing the TRPA1 channel.





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References

- 1. TRPA1 - Wikipedia [en.wikipedia.org]
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